

CCT251545: A Potent and Selective Chemical Probe for Elucidating Gene Transcription Regulation

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Compound of Interest

Compound Name: CCT251545

Cat. No.: B606553

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

CCT251545 is a potent, selective, and orally bioavailable small molecule inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and Cyclin-Dependent Kinase 19 (CDK19). These kinases are key components of the Mediator complex, a crucial multi-protein assembly that links transcription factors to the RNA polymerase II machinery, thereby playing a pivotal role in the regulation of gene expression. Discovered through a cell-based screen for inhibitors of the WNT signaling pathway, **CCT251545** has emerged as an invaluable chemical probe for dissecting the intricate roles of CDK8 and CDK19 in various cellular processes, particularly in the context of cancer biology. This technical guide provides a comprehensive overview of **CCT251545**, including its mechanism of action, its impact on key signaling pathways, detailed experimental protocols for its use, and a summary of its quantitative effects on cellular and biochemical targets.

Mechanism of Action and Target Profile

CCT251545 functions as an ATP-competitive inhibitor of CDK8 and CDK19.^[1] X-ray crystallography studies have revealed that **CCT251545** binds to the ATP-binding pocket of CDK8 in a Type I binding mode.^[2] This potent and selective inhibition of CDK8 and CDK19

disrupts their ability to phosphorylate downstream targets, thereby modulating the transcriptional output of genes regulated by pathways such as WNT and STAT1.[\[2\]](#)

Quantitative Inhibition Data

Target/Pathway	Assay System	IC50	Reference
WNT Signaling	7dF3 cells	5 nM	[3] [4]
CDK8	Biochemical Assay	7 nM	[1]
CDK19	Biochemical Assay	6 nM	[1]
STAT1 Phosphorylation (Ser727)	Cellular Assay	9 nM	[1]
WNT Signaling (COLO205 cells)	Firefly Luciferase Reporter Assay	0.035 μ M	[5]
Cell Growth (COLO205 cells)	GI50	37.73 μ M	[5]

Impact on Key Signaling Pathways

WNT/ β -catenin Signaling Pathway

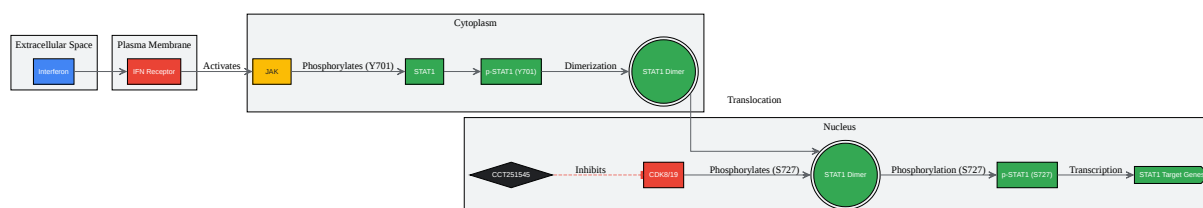
The WNT signaling pathway is fundamental in embryonic development and adult tissue homeostasis, and its aberrant activation is a hallmark of many cancers, particularly colorectal cancer. **CCT251545** was initially identified as a potent inhibitor of WNT/ β -catenin signaling.[\[3\]](#) By inhibiting CDK8/19, **CCT251545** modulates the transcriptional activity of β -catenin/TCF complexes, leading to the downregulation of WNT target genes.[\[2\]](#)

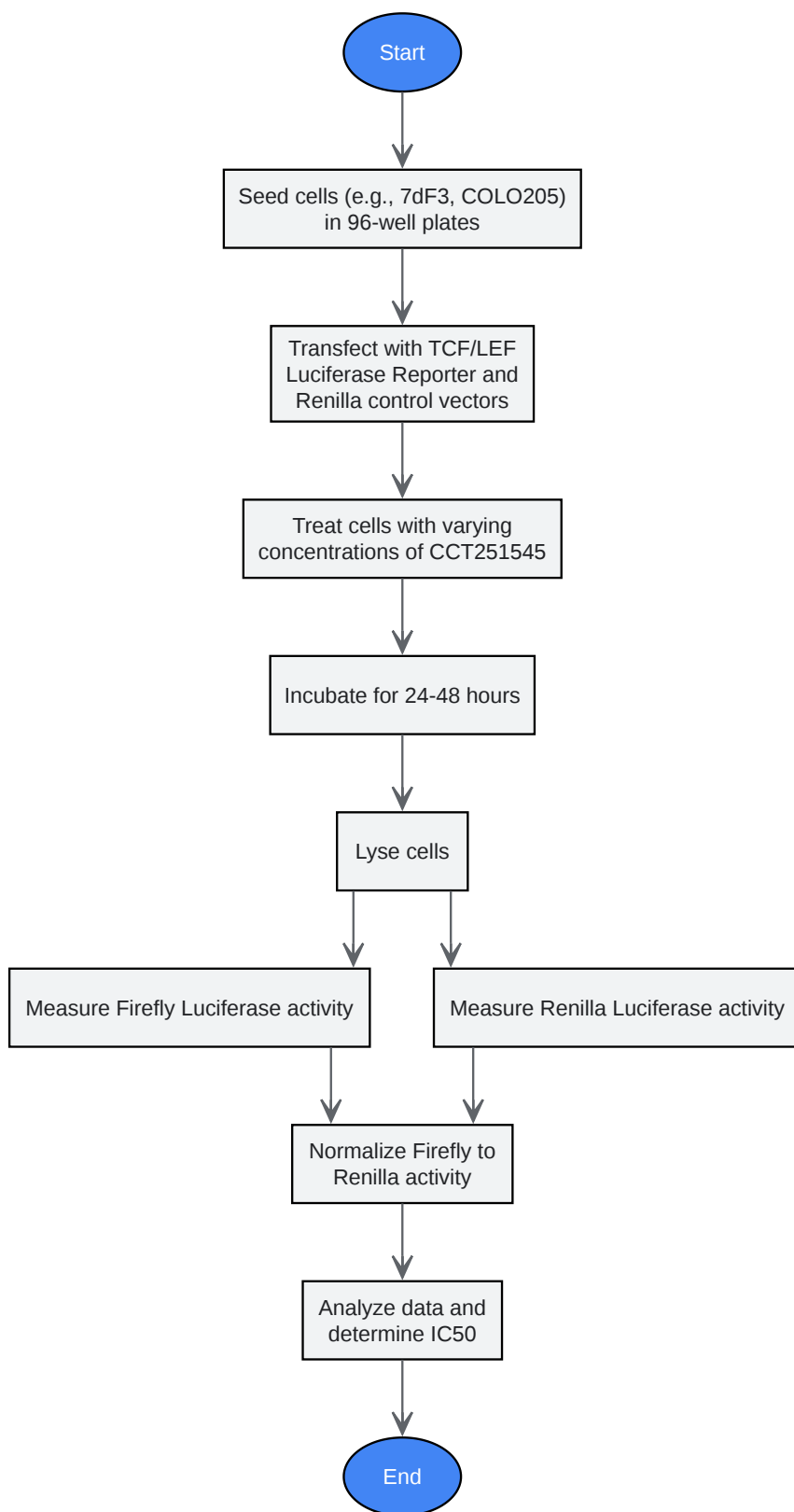
Caption: **CCT251545** inhibits WNT signaling by targeting CDK8/19 in the Mediator complex.

STAT1 Signaling Pathway

Signal Transducer and Activator of Transcription 1 (STAT1) is a key mediator of interferon (IFN) signaling and plays a critical role in anti-viral and anti-proliferative responses. CDK8 has been shown to phosphorylate STAT1 on serine 727 (S727), a modification that is important for its full

transcriptional activity. **CCT251545** treatment leads to a reduction in STAT1 S727 phosphorylation, indicating that it can modulate the activity of the STAT1 pathway.[1][2]





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